

# An In-depth Technical Guide to 4-Nitrobiphenyl: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-Nitrobiphenyl

Cat. No.: B1678912

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## Introduction

**4-Nitrobiphenyl** is an organic compound that belongs to the class of nitroaromatic hydrocarbons.<sup>[1][2]</sup> It consists of a biphenyl skeleton substituted with a nitro group at the 4-position.<sup>[1][2]</sup> Historically, it was utilized as an intermediate in the synthesis of 4-aminobiphenyl, a precursor to certain antioxidants.<sup>[2][3]</sup> Currently, its use in the United States is restricted to research purposes, with no ongoing commercial manufacturing or application.<sup>[3]</sup> This compound is recognized as a potential occupational carcinogen and is noted for its toxicity.<sup>[1][4][5]</sup> This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols.

## Chemical and Physical Properties

**4-Nitrobiphenyl** presents as a white to yellow, needle-like crystalline solid with a characteristic sweetish odor.<sup>[1][4]</sup> It is a combustible solid that is stable under normal conditions but incompatible with strong oxidizing and reducing agents.<sup>[3][6][7]</sup>

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][8]
Molecular Weight	199.21 g/mol	[1][2][8]
Melting Point	113-114 °C (235-237 °F)	[2][3][8]
Boiling Point	340 °C (644 °F) at 760 mmHg	[2][3][8]
Density	~1.19 g/cm <sup>3</sup> (rough estimate)	[3][9]
Flash Point	143 °C (290 °F)	[1][4][8]
Appearance	White to yellow needle-like crystalline solid	[1][4]
Odor	Sweetish	[1][4]
Solubility	Insoluble in water.[1][3][4] Soluble in organic solvents such as acetic acid, benzene, chloroform, diethyl ether, and toluene.[3][9]	[1][3][4][9]
LogP	3.77	[1][10]
Vapor Pressure	0.000174 mmHg at 25°C	[11]

## Chemical Structure

The structure of **4-nitrobiphenyl** is characterized by two phenyl rings linked by a single bond, with a nitro group attached to one of the rings at the para position. The molecule is non-planar.[12]

Identifier	Value	Source
IUPAC Name	1-nitro-4-phenylbenzene	[1]
CAS Number	92-93-3	[1]
SMILES	C1=CC=C(C=C1)C2=CC=C(C=C2)-- INVALID-LINK--[O-]	[1][2]
InChI	InChI=1S/C12H9NO2/c14-13(15)12- 8-6-11(7-9-12)10-4-2-1-3-5-10/h1-9H	[1]
InChIKey	BAJQRLZAPXASRD-UHFFFAOYSA- N	[1]

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C6 -- C5;
C5 -- C4;
C4 -- C3;
C3 -- C2;
C2 -- C1;
C5 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C7;
C10 -- N1;
```

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N1 -- 02;

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H4[label="H", pos="1.2,-3!"];
H5[label="H", pos="3.2,1.5!"];
H6[label="H", pos="5.5,1.5!"];
H7 [label="H", pos="4.6,-3!"];
H8 [label="H", pos="2.3,-3!"];

C1 -- H1;
C2 -- H2;
C3 -- H3;
C4 -- H4;
C8 -- H5;
C9 -- H6;
C11 -- H7;
C12 -- H8;
}
```

Caption: Chemical structure of **4-Nitrobiphenyl**.

## Spectral Data

Spectral data is crucial for the identification and characterization of **4-Nitrobiphenyl**.

Spectrum Type	Data	Source
<sup>1</sup> H NMR	Available	<a href="#">[13]</a>
<sup>13</sup> C NMR	Available, with chemical shifts reported in CDCl <sub>3</sub> .	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
IR	Available	<a href="#">[13]</a>
Mass Spec	Available	<a href="#">[13]</a>

## Experimental Protocols

### Synthesis of 4-Nitrobiphenyl

A common method for the synthesis of **4-nitrobiphenyl** is through the nitration of biphenyl.<sup>[2]</sup> Another documented laboratory-scale synthesis involves a coupling reaction.<sup>[17]</sup>

Protocol: Synthesis from 4-Nitroaniline and Benzene<sup>[17]</sup>

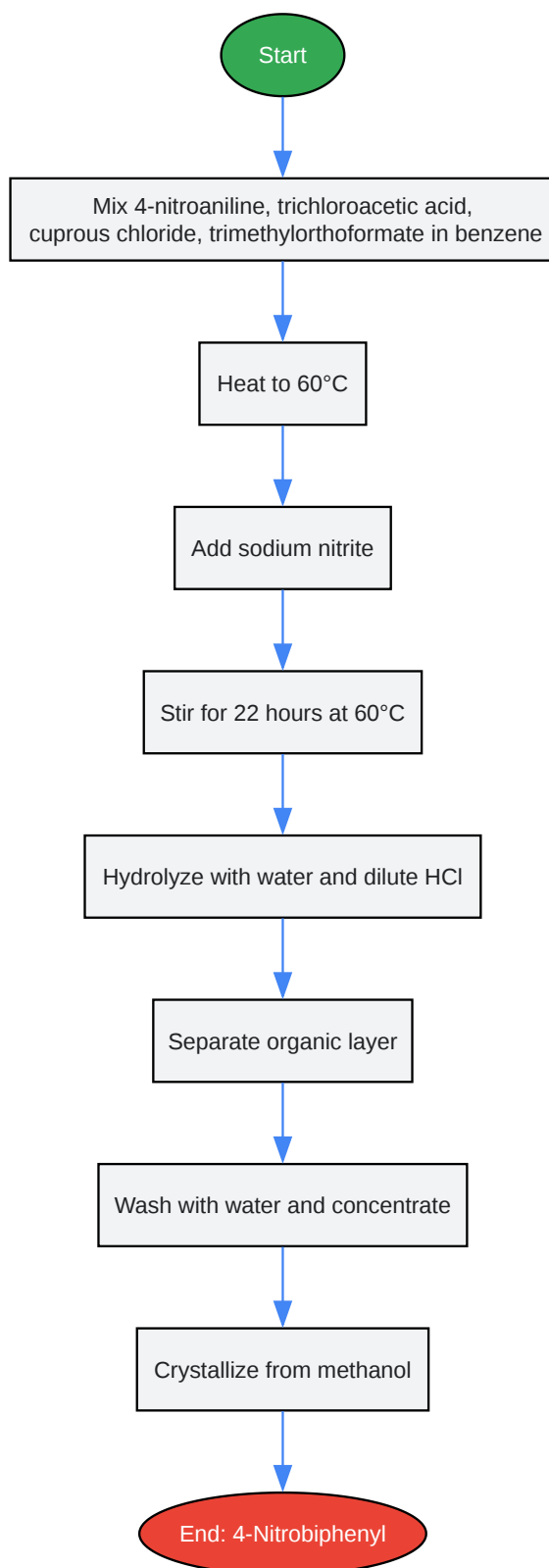
This method utilizes a reaction between 4-nitroaniline and benzene in the presence of a copper catalyst.

Materials:

- 4-nitroaniline (3.77 g, 0.0273 mole)
- Trichloroacetic acid (6 g, 0.0367 mole)
- Cuprous chloride (0.14 g, 0.0014 mole)
- Trimethylorthoformate (5.8 g, 0.0548 mole)
- Benzene (140.6 g, 1.8 mole)
- Sodium nitrite (2.3 g, 0.0333 mole)
- Methanol
- Dilute hydrochloric acid
- Water

Procedure:

- A mixture of 4-nitro-aniline, trichloroacetic acid, cuprous chloride, and trimethylorthoformate in benzene is heated to 60°C.<sup>[17]</sup>
- Aliquots of sodium nitrite are added to the mixture.<sup>[17]</sup>
- The mixture is stirred for 22 hours at 60°C.<sup>[17]</sup>
- The reaction is then hydrolyzed with water and diluted hydrochloric acid.<sup>[17]</sup>
- The organic layer is separated, washed with water, and concentrated.<sup>[17]</sup>
- The residue is crystallized from methanol to yield 4-nitro-biphenyl.<sup>[17]</sup>



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Caption: Workflow for the synthesis of **4-Nitrobiphenyl**.

## Analytical Methods

Various analytical methods are available for the detection and quantification of **4-Nitrobiphenyl**.

Protocol: High-Performance Liquid Chromatography (HPLC)[[18](#)]

**4-Nitrobiphenyl** can be analyzed by reverse-phase HPLC.

Instrumentation and Conditions:

- Column: Newcrom R1 HPLC column
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[[18](#)]
- Detection: UV detector

This method is scalable and can be adapted for preparative separation to isolate impurities.[[18](#)]

Protocol: Occupational Air Sampling and Analysis (OSHA Method PV2082)[[19](#)][[20](#)]

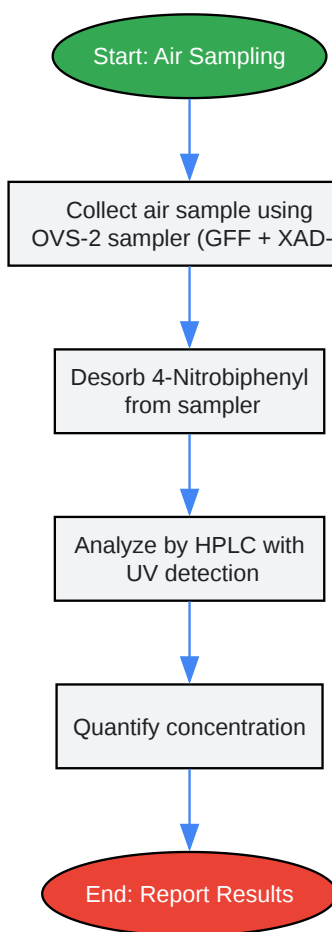
This method is used for monitoring workplace exposure to 4-nitrodiphenyl.

Sampling:

- Air is collected using an OVS-2 sampler, which contains a 13-mm glass fiber filter and XAD-2 adsorbent.[[19](#)][[20](#)]
- A recommended air volume of 240 L is sampled at a rate of 1.0 L/min for a time-weighted average (TWA) measurement.[[20](#)]

Analysis:

- The collected sample is desorbed.
- The analyte is then analyzed by liquid chromatography with a UV detector.[[19](#)][[20](#)]
- The detection limit for the overall procedure is 0.011 µg per sample.[[19](#)]



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Caption: Workflow for OSHA analytical method PV2082.

## Safety and Handling

**4-Nitrobiphenyl** is a hazardous substance and should be handled with appropriate safety precautions.

Hazards:

- Health: Confirmed carcinogen.[3][21] Toxic by ingestion and skin contact.[3] Acute exposure can cause irritation to the eyes, mucous membranes, and respiratory tract, leading to symptoms like headache, nausea, and fatigue.[3][10] Chronic exposure may affect the peripheral and central nervous systems, liver, and kidneys.[3][6]
- Physical: Combustible solid.[4] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[3][21]

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves should be worn.[21][22]



- Eye Protection: Safety glasses with side shields are required.[21]
- Clothing: A lab coat, long pants, and closed-toe shoes are mandatory.[21] In cases of potential skin exposure, an apron and other protective clothing should be worn.[5][22]
- Respirator: Use only in a chemical fume hood.[21][22] If a fume hood is not available or ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.[22]

#### Handling and Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[21][22]
- Store away from strong oxidizing agents and strong bases.[21][22]
- Do not breathe dust, vapor, mist, or gas.[22]
- Avoid contact with eyes, skin, and clothing.[22]
- Wash thoroughly after handling.[5][23]

#### First Aid:

- Eyes: Immediately flush with plenty of water for at least 15 minutes.[22]
- Skin: Immediately wash with soap and water.[7] Remove contaminated clothing.[7]
- Inhalation: Move the person to fresh air.[21] If breathing is difficult, provide oxygen.[21]
- Ingestion: Wash out the mouth with water.[22]
- In all cases of exposure, seek immediate medical attention.[7][21][22]

#### Spill and Disposal:

- In case of a spill, evacuate the area.[5]
- Avoid creating dust.[21]
- Sweep up the material and place it in a suitable, covered container for disposal.[5][21]
- **4-Nitrobiphenyl** may need to be disposed of as hazardous waste.[5] Contact your local environmental agency for specific recommendations.[5]

This guide provides a detailed overview of **4-Nitrobiphenyl** for scientific and research professionals. Adherence to safety protocols is paramount when handling this compound.

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